

Core Technology of the AC915 Accelerometer: A Technical Overview

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Compound of Interest

Compound Name: AC915

Cat. No.: B15555702

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The sensing element at the heart of the **AC915** series industrial accelerometer is a PZT (Lead Zirconate Titanate) ceramic.^{[1][2]} This piezoelectric material is utilized in a shear mode sensing structure to measure acceleration.^{[1][2]} The **AC915** is designed for use in hazardous areas and is certified as a nonincendive and intrinsically safe accelerometer.^{[3][4][5][6]}

Principle of Operation

The PZT ceramic sensing element operates on the piezoelectric effect. When the accelerometer is subjected to a vibration, the seismic mass within the sensor exerts a shear stress on the PZT ceramic. This mechanical stress causes the ceramic to generate an electrical charge that is proportional to the applied acceleration. The sensor's internal electronics then condition this signal into a usable voltage output. The shear mode construction provides low sensitivity to temperature transients and base bending effects.^[7]

Intrinsic Safety

A key feature of the **AC915** is its suitability for hazardous environments where flammable gases or dust may be present.^[6] To ensure safety, the electrical energy within the sensor's circuitry is restricted to a level below that which could cause ignition of a hazardous atmosphere.^[6] This is achieved through the use of an external intrinsic safety barrier, which limits the voltage and current supplied to the accelerometer.^{[1][6]}

Performance Specifications

The quantitative data for the CTC **AC915** accelerometer is summarized in the table below.

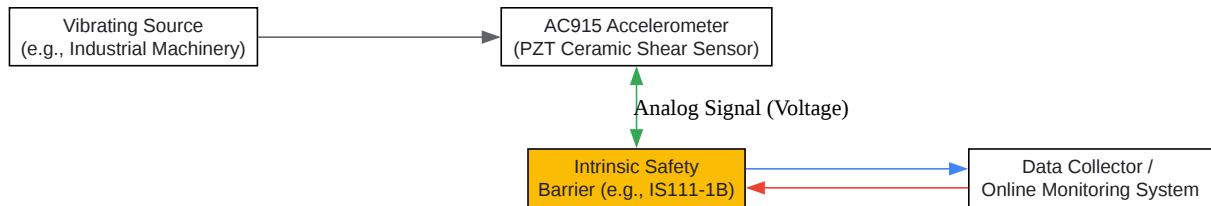
Specification	Value
Sensing Element	PZT Ceramic[1][2]
Sensing Structure	Shear Mode[1][2]
Sensitivity ($\pm 10\%$)	100 mV/g[1][3]
Frequency Response ($\pm 3\text{dB}$)	0.5 - 15000 Hz (30 - 900,000 CPM)[1][3]
Dynamic Range	± 50 g, peak[1][6]
Resonant Frequency	23000 Hz (1,380,000 CPM)[1][2]
Spectral Noise @ 10 Hz	30 $\mu\text{g}/\sqrt{\text{Hz}}$ [1]
Spectral Noise @ 100 Hz	19 $\mu\text{g}/\sqrt{\text{Hz}}$ [1]
Spectral Noise @ 1000 Hz	15 $\mu\text{g}/\sqrt{\text{Hz}}$ [1]
Voltage Source (IEPE)	18 - 28 VDC[1][3]
Constant Current Excitation	2 - 10 mA[1]
Bias Output Voltage	10 - 14 VDC[1]
Output Impedance	< 100 ohm[1]
Maximum Shock Protection	5,000 g, peak[1][3]
Operating Temperature Range	-40 to 121 °C (-40 to 250 °F)[1][3]

Experimental Protocols

Detailed experimental methodologies for the characterization of the **AC915** accelerometer are not provided in the publicly available datasheets. The performance specifications presented are based on the manufacturer's internal testing and calibration procedures. The calibration certificate (CA10) is available, which would provide details of the calibration conditions for a specific unit.[1][2]

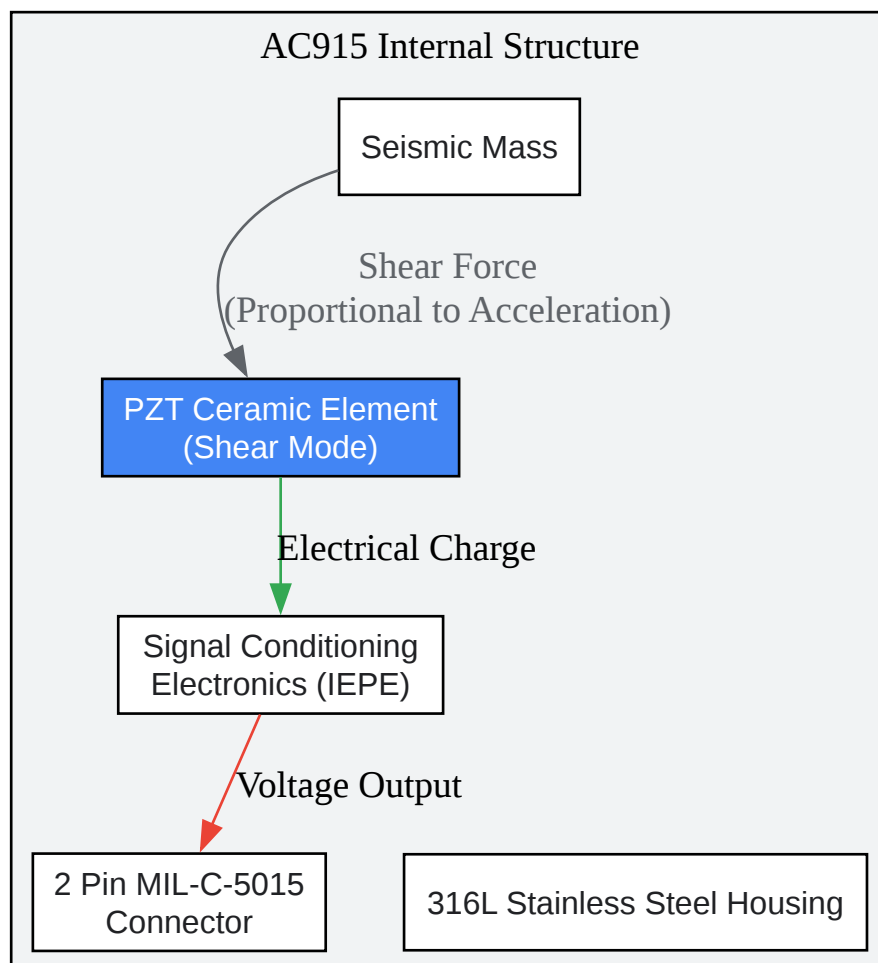
Visualizations

The following diagrams illustrate the logical relationships and operational workflow of the **AC915** accelerometer.



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AC915 operational workflow in a hazardous environment.



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Functional block diagram of the **AC915** accelerometer.

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